

In-Depth Technical Guide: 2-Chlorophenylalanine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-Chlorophenylalanine hydrochloride
CAS No.:	120108-63-6
Cat. No.:	B180764

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Introduction

2-Chlorophenylalanine hydrochloride (also known as o-chlorophenylalanine) is a non-proteinogenic amino acid derivative characterized by a chlorine atom substituted at the ortho (2-) position of the phenyl ring. Unlike its para-substituted counterpart (PCPA), which is a potent inhibitor of tryptophan hydroxylase, 2-chlorophenylalanine is primarily utilized as a structural probe in medicinal chemistry and peptide engineering.

Its steric bulk at the ortho position introduces restricted rotation around the

bond, making it an invaluable tool for mapping the conformational requirements of receptor binding pockets and enhancing the metabolic stability of peptide therapeutics against proteolysis.

Stereochemical & Structural Identity

- IUPAC Name: (2S)-2-amino-3-(2-chlorophenyl)propanoic acid hydrochloride

- Isomeric Forms: Available as L- (natural configuration analog), D-, and DL- (racemic) forms. The L-isomer is most critical for peptidomimetic applications.
- Critical Distinction:
 - 2-Cl-Phe:Ortho-substitution; used for steric/conformational studies.
 - 4-Cl-Phe (PCPA):Para-substitution; used primarily as a serotonin synthesis inhibitor.[1][2]

Physicochemical Properties

The following data represents the core physicochemical profile for the L-isomer hydrochloride salt, the most common grade in drug development.

Property	Value / Description
CAS Number (HCl Salt)	120108-63-6 (L-isomer)
CAS Number (Free Base)	103616-89-3 (L-isomer)
Molecular Formula	
Molecular Weight	236.10 g/mol (Salt); 199.63 g/mol (Free Base)
Appearance	White to off-white crystalline powder
Melting Point	233–235 °C (decomposition)
Solubility	Soluble in water, methanol; slightly soluble in ethanol; insoluble in ether.
pKa Values	-COOH: ~2.20
Optical Rotation	(c=1, 1N HCl)
Hygroscopicity	Moderate; storage in desiccated conditions recommended.

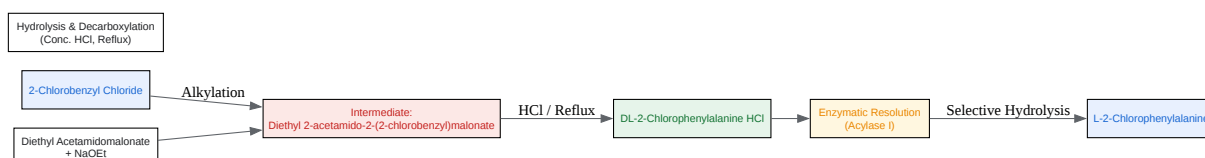
Synthesis & Manufacturing

While enzymatic resolution is used for large-scale production, the Acetamidomalonate Synthesis remains the gold standard for laboratory-scale preparation due to its reliability and access to both enantiomers via resolution.

Reaction Workflow (Acetamidomalonate Route)

This pathway utilizes 2-chlorobenzyl chloride as the starting material.

- Alkylation: Diethyl acetamidomalonate is alkylated with 2-chlorobenzyl chloride in the presence of a base (sodium ethoxide) to form the diester intermediate.
- Hydrolysis: The diester is hydrolyzed using concentrated hydrochloric acid.
- Decarboxylation: Thermal decarboxylation yields the racemic amino acid hydrochloride.
- Resolution (Optional): Enzymatic resolution (e.g., using Acylase I) separates L- and D-isomers.



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Figure 1: Synthetic pathway from 2-chlorobenzyl chloride to L-2-Chlorophenylalanine.

Detailed Protocol: Alkylation Step

- Reagents: Sodium metal (1.0 eq), Ethanol (anhydrous), Diethyl acetamidomalonate (1.0 eq), 2-Chlorobenzyl chloride (1.0 eq).
- Procedure:

- Dissolve sodium metal in anhydrous ethanol to generate sodium ethoxide.
- Add diethyl acetamidomalonate and stir at room temperature for 30 min.
- Add 2-chlorobenzyl chloride dropwise.
- Reflux for 4–6 hours until starting material is consumed (monitor via TLC).
- Concentrate in vacuo and precipitate with water to obtain the intermediate.

Analytical Characterization

Verifying the identity of 2-chlorophenylalanine requires distinguishing it from the 3- and 4-chloro isomers. NMR spectroscopy is the most definitive method.

Nuclear Magnetic Resonance (NMR) Profile

The ortho-chlorine substituent creates a distinct splitting pattern and chemical shift in the aromatic region compared to unsubstituted phenylalanine.

Nucleus	Signal (ppm)	Multiplicity	Assignment	Notes
H NMR	7.45 – 7.15	Multiplet (4H)	Ar-H	Ortho-Cl deshields H3; complex coupling due to asymmetry.
4.05	Triplet / dd	-CH	Deshielded by ammonium group.	
3.35, 3.10	dd (2H)	-CH	Diastereotopic protons due to chiral center.	
C NMR	170.5	Singlet	COOH	Carbonyl carbon.
134.2	Singlet	Ar-C-Cl	Ipsso-carbon bearing chlorine (distinctive).	
132.0 – 127.0	Signals	Ar-C	Remaining aromatic carbons.	
53.8	Singlet	-C	Alpha carbon.	
34.5	Singlet	-C	Benzylic carbon.	

Mass Spectrometry (MS)

- Ionization: ESI (+)

- Molecular Ion

: m/z 200.05 (for

Cl isotope) and 202.05 (for

Cl isotope).

- Isotopic Pattern: Distinct 3:1 ratio of M : M+2 peaks, characteristic of a mono-chlorinated compound.

Applications in Drug Development

2-Chlorophenylalanine is a "designer amino acid" used to modify the physicochemical and biological properties of peptide drugs.

Conformational Constraint (The Ortho Effect)

The chlorine atom at the 2-position creates significant steric clash with the peptide backbone. This restricts the rotation of the side chain (

and

torsion angles), forcing the peptide into specific conformations (often favoring

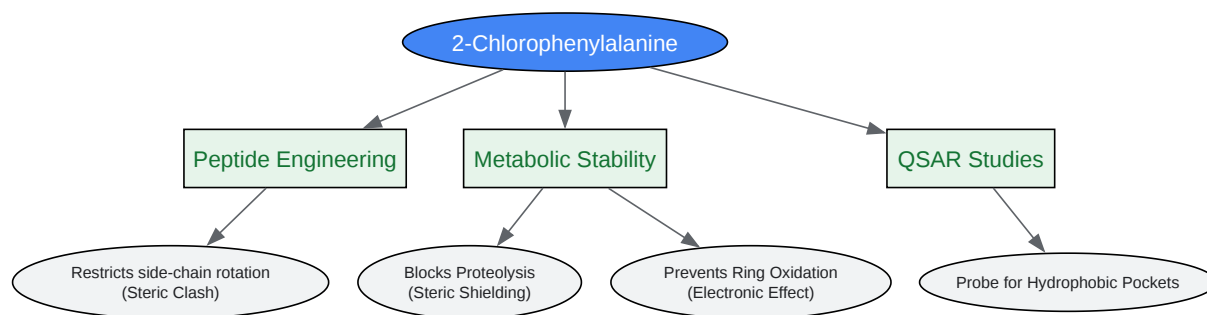
-turns or helices).

- Utility: Used to map the bioactive conformation of peptide ligands bound to GPCRs.

Metabolic Stability

Incorporating 2-Cl-Phe into a peptide sequence can block enzymatic degradation.

- Mechanism: The steric bulk prevents proteases (like chymotrypsin) from accessing the scissile bond.
- Oxidation Resistance: The electron-withdrawing chlorine deactivates the phenyl ring, making it resistant to metabolic oxidation (e.g., by P450 enzymes) compared to native phenylalanine or tyrosine.



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Figure 2: Functional applications of 2-Chlorophenylalanine in medicinal chemistry.

Safety & Handling

Hazard Classification: Irritant (Skin, Eye, Respiratory).

- H-Codes: H315 (Skin Irrit. 2), H319 (Eye Irrit. 2), H335 (STOT SE 3).
- P-Codes: P261, P280, P305+P351+P338.

Storage Protocol:

- Store at room temperature (15–25°C) in a tightly sealed container.
- Protect from humidity (hygroscopic salt).
- Stable under normal laboratory conditions; avoid strong oxidizing agents.

References

- PubChem. (2025). 2-Chloro-L-phenylalanine Compound Summary. National Library of Medicine. [\[Link\]](#)

- Beilstein Journals. (2014). Automated solid-phase peptide synthesis to obtain therapeutic peptides. Beilstein J. Org. Chem. [[Link](#)]

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Sources

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- 2. Effects of Thryptophan Hydroxylase Blockade by P-Chlorophenylalanine on Contextual Memory Reconsolidation after Training of Different Intensity [[mdpi.com](https://www.mdpi.com)]
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